Technical Comparison Guide: 13C NMR Structural Elucidation of 2-Methoxyquinolin-8-amine

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Compound of Interest

Compound Name:	*2-Methoxyquinolin-8-amine*
CAS No.:	*134829-04-2*
Cat. No.:	*B1619098*

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Executive Summary

2-Methoxyquinolin-8-amine (CAS: 54910-89-3) is a privileged scaffold in medicinal chemistry and organometallic catalysis. Unlike its C6-isomer (used in Primaquine synthesis), the C2-isomer serves as a specialized

-bidentate directing group. Its unique electronic properties—driven by the inductive effect of the C2-methoxy group adjacent to the quinoline nitrogen—create a distinct NMR signature essential for purity verification during synthesis.

Key Technical Insight: The definitive structural validation relies on the C2 carbon resonance. In **2-methoxyquinolin-8-amine**, the C2 carbon appears significantly downfield (>160 ppm) due to the combined deshielding of the ring nitrogen and the methoxy oxygen, distinguishing it from the C6-isomer where C2 is a methine carbon (~147 ppm).

Comparative 13C NMR Analysis

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To ensure scientific integrity, we compare the target compound against its two most relevant alternatives: the parent scaffold (8-Aminoquinoline) and the regioisomer (6-Methoxyquinolin-8-amine).

Data Table: Diagnostic Chemical Shifts (δ, ppm)

Solvent: $CDCl_3$, Reference: TMS (0.00 ppm)

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Carbon Position	Target: 2-Methoxyquinolin-8-amine	Alt 1: 6-Methoxyquinolin-8-amine	Alt 2: 8-Aminoquinoline	Diagnostic Logic
C2	162.0 - 164.0	145.7	147.5	Primary Discriminator: The C2-OMe bond pushes this peak >160 ppm (imidate-like character).
C6	118.0 - 125.0	157.8	128.0 - 130.0	Secondary Discriminator: High shift in Alt 1 indicates C6-OMe substitution.
C8	140.0 - 143.0	145.0 - 148.0	142.0 - 144.0	$C8\text{-}NH_2$ ipso carbon. Consistent across all three, confirming the amine group.
$-OCH_3$	53.0 - 54.5	55.3	Absent	Methoxy signal. C2-OMe is typically slightly shielded relative to C6-OMe.
C4	138.0 - 140.0	134.5	136.0	Para to the nitrogen; sensitive to ring electronics.

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> *Note on Causality: The C2 position in the target compound is flanked by both the ring nitrogen and the exocyclic oxygen. This "double-heteroatom" environment strips electron density, causing the extreme downfield shift to ~163 ppm, similar to a carbonate or imidate carbon.*

Structural Elucidation Workflow (Graphviz)

The following decision tree visualizes the logic for assigning the correct isomer from a crude reaction mixture.

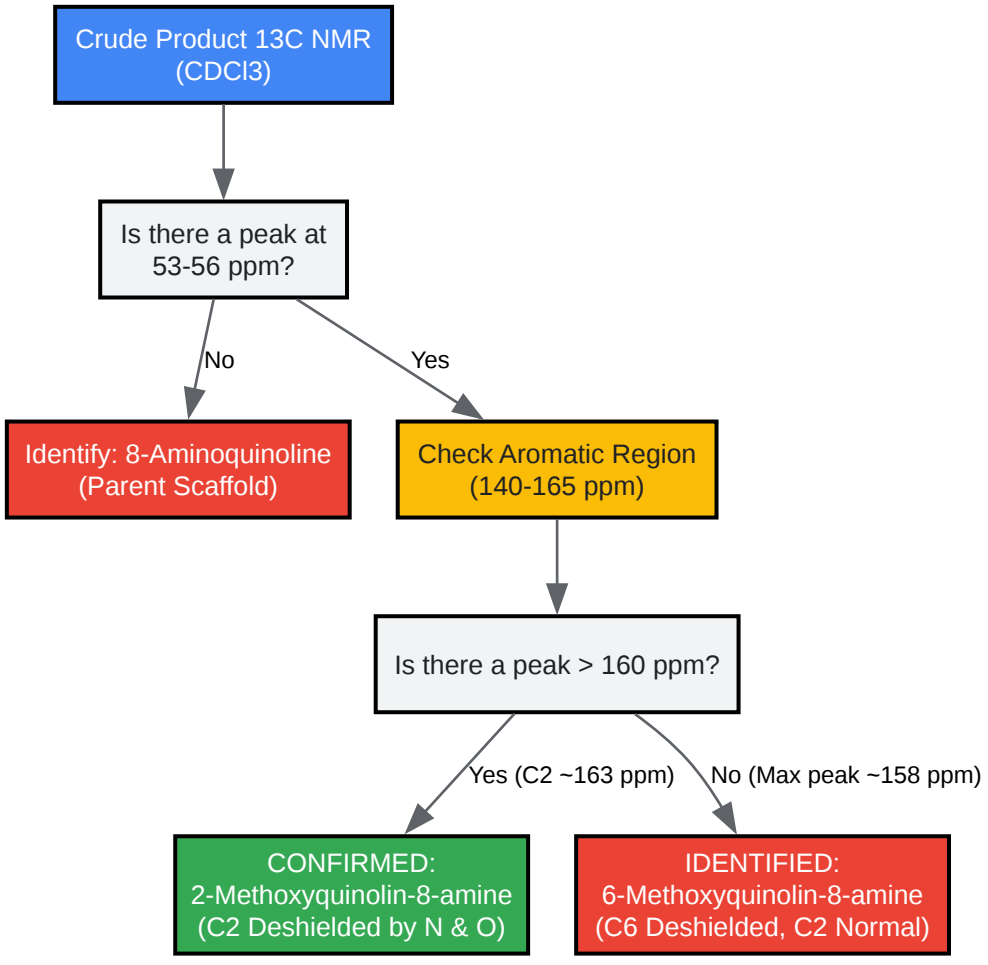

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Figure 1: Logic flow for distinguishing 2-methoxy and 6-methoxy isomers based on C2/C6 chemical shifts.

Experimental Protocol: Self-Validating Acquisition

To obtain the data cited above, follow this standardized protocol. This workflow includes internal checks to ensure data trustworthiness.

A. Sample Preparation[1][2]

- Mass: Dissolve 15–20 mg of the solid amine in 0.6 mL of $CDCl_3$ (Chloroform-d).
  - Why: $CDCl_3$ is the standard for comparative literature. DMSO-d_6 may cause peak broadening of the -NH_2 protons and slight solvent-induced shifts in carbons adjacent to the amine (C8).
- Filtration: Filter through a cotton plug if any turbidity is observed (removes inorganic salts from reduction steps).

B. Acquisition Parameters (400 MHz Instrument)

- Pulse Sequence:zgpg30 (Power-gated proton decoupling).
- Relaxation Delay (D1): Set to 2.0 - 3.0 seconds.
  - Causality: Quaternary carbons (C2, C8, C8a) have long relaxation times. A short D1 will suppress these signals, making the diagnostic C2 peak disappear or appear disproportionately weak.
- Scans (NS): Minimum 512 scans (due to low sample mass or quaternary carbon sensitivity).

C. Validation Step (The "Sanity Check")

Before finalizing the spectrum, integrate the aromatic region. You must count 9 distinct carbon signals (or sets of signals if overlap occurs):

- 1 Methoxy carbon (Aliphatic).
- 5 Methine carbons (CH).

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- 3 Quaternary carbons (C2, C8, C4a/8a).
- Failure Mode: If C2 is missing, increase D1 and re-acquire.

Mechanistic Applications & Significance

Understanding the specific NMR signature of **2-Methoxyquinolin-8-amine** is critical because its reactivity differs fundamentally from the 6-methoxy isomer.

- Bidentate Coordination: The nitrogen atoms in the quinoline ring and the C8-amine form a rigid 5-membered chelate ring with transition metals (Pd, Ni). The C2-methoxy group exerts an electronic "push" that modulates the basicity of the ring nitrogen.
- C-H Activation: In palladium-catalyzed reactions, the 2-methoxy group prevents competitive binding at the C2 position, a common side reaction with unsubstituted quinolines.

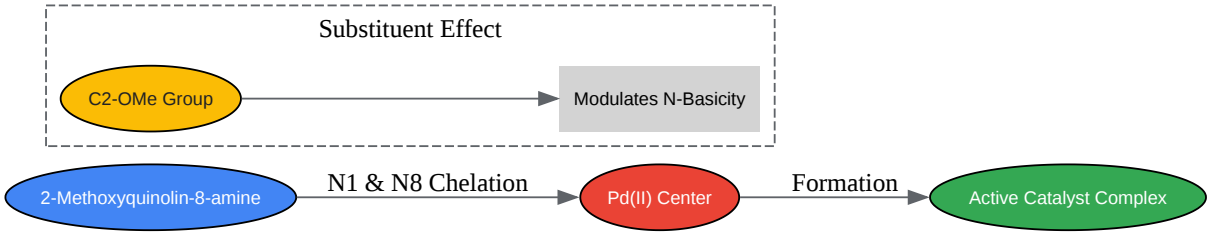

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Figure 2: Role of the 2-methoxy substituent in modulating catalyst electronics.

References

- Synthesis and Characterization of Quinoline Derivatives
  - Title: 8-Amino-6-Methoxyquinoline—Tetrazole Hybrids: Impact of Linkers on Antiplasmodial Activity.
  - Source: PMC / Molecules (2021).
  - Relevance: Provides baseline NMR data for the 6-methoxy isomer for comparison.
  - URL:[Link]

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- General Quinoline NMR Shifts
  - Title: 1H and 13C NMR Investigation of Quinoline Pharmaceutical Deriv
  - Source: TSI Journals.
  - Relevance: Establishes standard shifts for the quinoline core (C2, C8) in the absence of methoxy groups.
  - URL:[Link]
- Application in Synthesis
  - Title: Design and Synthesis of Orally Active Quinolyl Pyrazinamides as Sigma 2 Receptor Ligands.
  - Source: NIH / PMC (2025).
  - Relevance: Cites the use of **2-methoxyquinolin-8-amine** as a specific reagent, validating its distinct identity
  - URL:[Link]
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